

# Proficiency Testing for Succinylacetone in Newborn Screening: A Comparative Guide

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## Compound of Interest

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Proficiency testing (PT) is a critical component of quality assurance for newborn screening laboratories, ensuring the accuracy and reliability of testing for rare but serious conditions like Tyrosinemia Type I. For this specific disorder, the measurement of succinylacetone in dried blood spots (DBS) is the primary and most specific biomarker. This guide provides a comparative overview of the major proficiency testing programs available for succinylacetone analysis, presenting performance data and detailed experimental protocols to aid researchers, scientists, and drug development professionals in evaluating and implementing these essential quality control measures.

The two most prominent providers of proficiency testing programs for succinylacetone in newborn screening are the Newborn Screening Quality Assurance Program (NSQAP) operated by the U.S. Centers for Disease Control and Prevention (CDC) and the European Research Network for evaluation and improvement of screening, diagnostic methods and treatment of inherited disorders of metabolism (ERNDIM). Both organizations offer schemes that allow laboratories to assess their performance against their peers and established reference values.

## Comparison of Major Proficiency Testing Programs

Feature	CDC Newborn Screening Quality Assurance Program (NSQAP)	European Research Network for Inherited Disorders of Metabolism (ERNDIM)
Program Name	Biochemical Proficiency Testing Program	Special Assays in Dried Blood Spots
Analyte	Succinylacetone (SUAC)	Succinylacetone (SUAC)
Sample Type	Dried Blood Spots (DBS)	Dried Blood Spots (DBS)
Distribution Frequency	Quarterly challenges <sup>[1]</sup>	Annual scheme with multiple distributions
Reporting	Provides individual laboratory performance reports and summary reports. <sup>[2]</sup> Data includes comparisons across different analytical methods. <sup>[1]</sup>	Issues annual reports detailing overall scheme performance, including intra- and inter-laboratory variation. <sup>[3][4]</sup>
Data Accessibility	Reports are available to participating laboratories. Some data is published in peer-reviewed journals and CDC reports. <sup>[1][5]</sup>	Annual reports are available on the ERNDIM website. <sup>[3][4][6][7]</sup>

## Performance Data from Proficiency Testing Programs

### ERNDIM: Special Assays in Dried Blood Spots Scheme

The ERNDIM annual reports for the "Special Assays in dried blood spots" scheme provide valuable insights into the performance of laboratories measuring succinylacetone. The data highlights the variability between different laboratories and methods.

Year	Number of Datasets Submitted	Mean Inter-laboratory Variation (CV) for Succinylacetone	Mean Intra-laboratory Variation for All Analytes
2023	112	67.3% <sup>[3]</sup>	10.2% <sup>[3]</sup>
2022	114	Not explicitly stated for succinylacetone, but overall mean inter-lab variation for all analytes was 34.36% <sup>[4]</sup>	11.2% <sup>[4]</sup>

The high inter-laboratory coefficient of variation for succinylacetone underscores the challenges in standardizing this measurement across different newborn screening laboratories.<sup>[3]</sup>

## CDC NSQAP: Insights from Published Data

Data from the CDC's NSQAP has been instrumental in highlighting performance differences between various analytical methods used by participating laboratories. A key observation has been the analytic bias in succinylacetone recoveries between non-kit tandem mass spectrometry methods and the widely used NeoBase™ kit.<sup>[5][8]</sup>

A study utilizing NSQAP proficiency testing data from 2009-2011 demonstrated that SUAC recoveries from non-kit and NeoBase™ kit tandem mass spectrometry methods were markedly different.<sup>[5]</sup> This discrepancy was significant enough to affect the clinical classification of PT specimens, with some kit users reporting results as "within normal limits" for samples enriched with 10–15 μmol/L of succinylacetone due to the use of high cutoff values.<sup>[5]</sup> These findings emphasize the importance of method-specific reference ranges and careful evaluation of PT results in the context of the analytical method used.

## Experimental Protocols

### Preparation of Dried Blood Spot Proficiency Testing Materials (CDC NSQAP Method)

The CDC's NSQAP prepares its dried blood spot PT materials in-house to ensure quality and consistency.

Protocol:

- Blood Source: Whole blood units collected in citrate phosphate dextrose adenine (CPDA-1) are sourced from a regional blood bank.[8]
- Hematocrit Adjustment: The hematocrit of the blood is adjusted to 50% by removing plasma. [8]
- Enrichment: For creating PT samples with elevated succinylacetone levels, a predetermined quantity of an aqueous SUAC standard solution is added to the whole blood.[8] The SUAC standard (4,6-dioxoheptanoic acid, 99.5% purity) can be sourced from suppliers like Sigma-Aldrich.[8]
- Spotting: The unenriched or enriched blood is then spotted onto filter paper cards to create the dried blood spots.
- Distribution: The prepared DBS materials are distributed to participating laboratories as blind-coded samples.[9]

## Analytical Method: Tandem Mass Spectrometry (MS/MS) for Succinylacetone in DBS

The following is a representative protocol for the quantitative analysis of succinylacetone from dried blood spots using liquid chromatography-tandem mass spectrometry (LC-MS/MS), a common method in newborn screening.[10]

Materials:

- Dried blood spot punches (e.g., 3/16-inch)
- Aqueous solution with deuterium-labeled succinylacetone as an internal standard (IS)
- Reagents for oximation, extraction, and butylation

- LC-MS/MS system

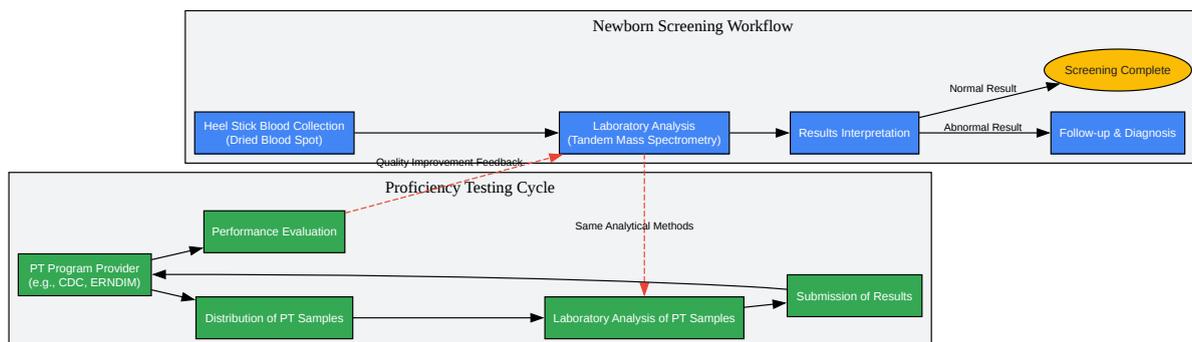
Protocol:

- Elution: A dried blood spot punch is eluted with an aqueous solution containing the deuterium-labeled succinylacetone internal standard.[10]
- Oximation: The succinylacetone and internal standard are oximated.[10]
- Extraction and Butylation: The oximated compounds are then extracted and butylated.[10]
- LC-MS/MS Analysis: The prepared sample is analyzed by LC-MS/MS. Quantitation is achieved using selected reaction monitoring (SRM) of the transitions for succinylacetone and its internal standard.[10] For example, monitoring the transitions m/z 212 to 156 for succinylacetone and m/z 214 to 140 for the internal standard.[10]

## Visualizing the Workflow and Pathway

### Newborn Screening and Proficiency Testing Workflow

The following diagram illustrates the general workflow of newborn screening for Tyrosinemia Type I and the integrated role of proficiency testing.

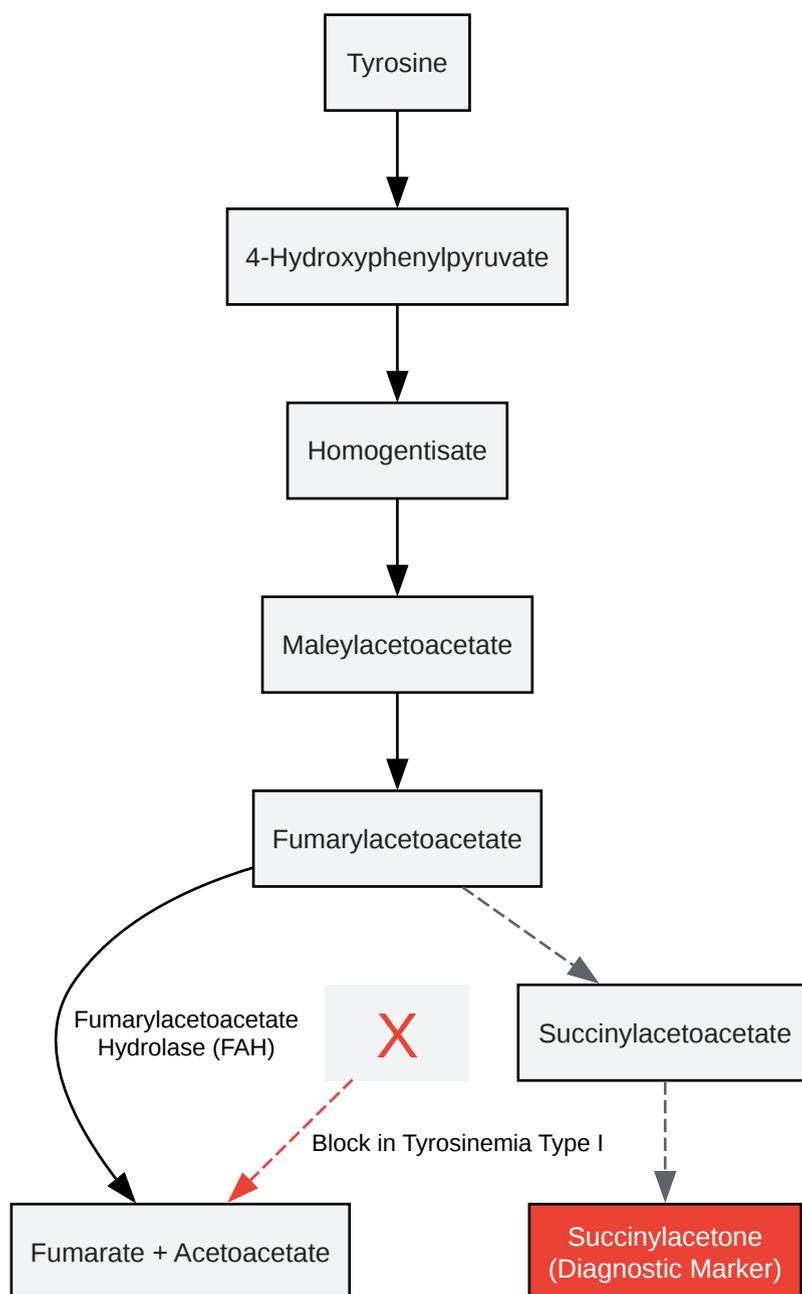


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Caption: Workflow of newborn screening for Tyrosinemia Type I and the proficiency testing cycle.

## Tyrosine Catabolism and the Role of Succinylacetone

This diagram illustrates the tyrosine catabolism pathway and the enzymatic block in Tyrosinemia Type I that leads to the accumulation of succinylacetone.



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Caption: The tyrosine catabolism pathway and the defect in Tyrosinemia Type I.

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Address: 3281 E Guasti Rd

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